

Technical Guide: Physicochemical Characterization of 2-Nitro-5-(propylthio)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitro-5-(propylthio)aniline

Cat. No.: B127722

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point of **2-Nitro-5-(propylthio)aniline**, a key physicochemical property for its identification, purity assessment, and quality control in research and development. This document outlines the experimentally determined melting point and provides a detailed protocol for its verification.

Core Physicochemical Data

The melting point of a crystalline solid is a critical parameter, indicating its purity. For **2-Nitro-5-(propylthio)aniline**, the established melting point is detailed below.

Parameter	Value	Reference
Melting Point	71-74 °C	[1][2]

Experimental Protocol: Melting Point Determination

The following protocol describes the standard procedure for determining the melting point of **2-Nitro-5-(propylthio)aniline** using a capillary melting point apparatus.

Materials and Equipment:

- **2-Nitro-5-(propylthio)aniline** sample

- Melting point capillaries (sealed at one end)
- Melting point apparatus
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
 - Ensure the **2-Nitro-5-(propylthio)aniline** sample is completely dry.
 - Place a small amount of the sample into a clean, dry mortar and gently grind it into a fine powder. This ensures uniform packing and heat transfer.
- Capillary Loading:
 - Press the open end of a melting point capillary into the powdered sample, trapping a small amount of the material.
 - Tap the sealed end of the capillary on a hard surface to pack the sample down into the bottom.
 - The packed sample height should be approximately 2-3 mm.
- Apparatus Setup:
 - Set the starting temperature on the melting point apparatus to approximately 10-15°C below the expected melting point of 71°C.
 - Set the heating rate (ramp rate) to 1-2°C per minute. A slow heating rate is crucial for an accurate determination.
- Measurement:
 - Insert the loaded capillary into the sample holder of the melting point apparatus.

- Begin heating the sample.
- Observe the sample through the magnifying eyepiece.
- Record the temperature at which the first droplet of liquid appears (the onset of melting).
- Continue to observe and record the temperature at which the last solid particle melts (the completion of melting).
- The recorded range between the onset and completion of melting is the melting point range of the sample.
- Post-Analysis:
 - Allow the apparatus to cool down before performing any subsequent measurements.
 - It is recommended to perform the measurement in triplicate to ensure reproducibility.

Workflow for Compound Characterization

The determination of the melting point is a fundamental step in the broader workflow of characterizing a newly synthesized chemical compound. The following diagram illustrates a typical characterization sequence.

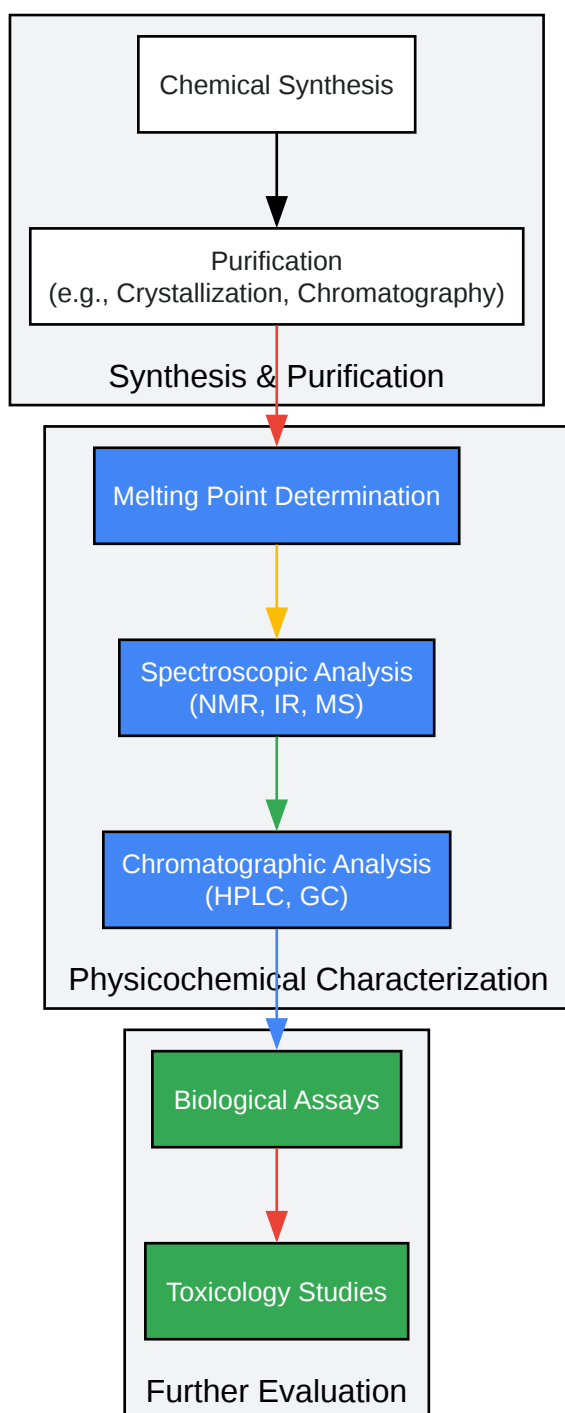


Figure 1: General Workflow for Chemical Compound Characterization

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the typical stages from synthesis to preliminary evaluation of a new chemical entity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmabeginners.com [pharmabeginners.com]
- 2. Melting Point Apparatus SOP Template | Template by ClickUp™ [clickup.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 2-Nitro-5-(propylthio)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b127722#melting-point-of-2-nitro-5-propylthio-aniline\]](https://www.benchchem.com/product/b127722#melting-point-of-2-nitro-5-propylthio-aniline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com